

2,3-Dimethylstyrene: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 2,3-Dimethylstyrene

CAS No.: 40243-75-2

Cat. No.: B3425217

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A comprehensive guide to the chemical properties, synthesis, and potential applications of **2,3-dimethylstyrene**, tailored for professionals in research, development, and drug discovery.

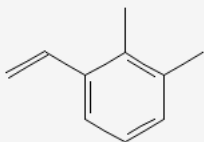
Introduction

2,3-Dimethylstyrene, a substituted aromatic hydrocarbon, is a significant monomer in the field of polymer science and a potential building block in synthetic organic chemistry. Its unique structural characteristics, featuring a vinyl group and two adjacent methyl groups on the benzene ring, influence its reactivity and the properties of its resulting polymers. This document provides an in-depth technical guide on **2,3-dimethylstyrene**, covering its chemical identity, physical properties, a detailed synthetic protocol, and an exploration of its current and potential applications.

Chemical Identity and Properties

2,3-Dimethylstyrene is systematically named 1-ethenyl-2,3-dimethylbenzene. Its chemical structure and key identifiers are crucial for researchers in sourcing and utilizing this compound.

Molecular Structure:

Table 1: Quantitative Data for **2,3-Dimethylstyrene**

Property	Value	Reference
CAS Number	27576-03-0	[1][2]
Molecular Formula	C10H12	[1][3]
Molecular Weight	132.21 g/mol	[1]
Boiling Point	193.1 °C at 760 mmHg	[1]
Density	0.893 g/cm ³	[1]
Flash Point	62.6 °C	[1]
Canonical SMILES	<chem>CC1=C(C(=CC=C1)C=C)C</chem>	[1]
InChI Key	HLOUDBQOEJSUPI-UHFFFAOYSA-N	[3]

Note on CAS Number: While the CAS number 27576-03-0 is the most consistently referenced in chemical databases for **2,3-dimethylstyrene**, the number 40243-75-2 also appears in some sources. Researchers should verify the CAS number with their supplier.[1][4]

Synthesis of 2,3-Dimethylstyrene

A common and effective method for the synthesis of **2,3-dimethylstyrene** is the Wittig reaction, which involves the reaction of an aldehyde with a phosphorus ylide. This method is highly versatile for the formation of carbon-carbon double bonds.

Experimental Protocol: Synthesis via Wittig Reaction

This protocol outlines the synthesis of **2,3-dimethylstyrene** from 2,3-dimethylbenzaldehyde.

Materials:

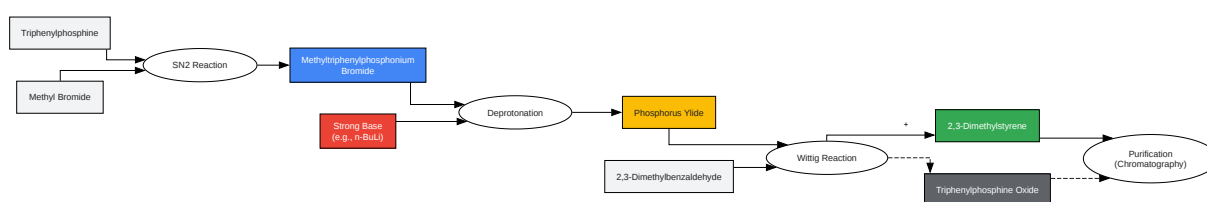
- Methyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium in THF or sodium hydride in DMSO)
- 2,3-Dimethylbenzaldehyde
- Anhydrous tetrahydrofuran (THF) or dimethyl sulfoxide (DMSO)
- Hexanes
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen or argon atmosphere)

Procedure:

- **Ylide Preparation:** In a flame-dried, two-neck round-bottom flask under an inert atmosphere, suspend methyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0 °C in an ice bath.
- Slowly add one equivalent of a strong base (e.g., n-butyllithium) to the stirred suspension. The formation of the ylide is indicated by a color change. Allow the mixture to stir at room temperature for 1-2 hours.
- **Wittig Reaction:** Cool the ylide solution back to 0 °C. Add a solution of 2,3-dimethylbenzaldehyde in anhydrous THF dropwise to the ylide solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Workup: Quench the reaction by the slow addition of water. Extract the aqueous layer with hexanes (3 x 50 mL).
- Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel using hexanes as the eluent to yield pure **2,3-dimethylstyrene**. The by-product, triphenylphosphine oxide, can be separated during this process.

Synthesis Workflow



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References

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